

# Physicochemical properties of 1-Tert-butyl-3-ethoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Tert-butyl-3-ethoxybenzene

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## An In-depth Technical Guide to the Physicochemical Properties of 1-Tert-butyl-3-ethoxybenzene

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **1-Tert-butyl-3-ethoxybenzene**. This aromatic ether is a significant intermediate in various fields of organic synthesis, including the production of agrochemicals, pharmaceuticals, and fragrances.[1][2] This document consolidates key data into accessible formats, details a representative experimental protocol for its synthesis, and visualizes its synthetic pathway and applications to support researchers and drug development professionals.

## Physicochemical Properties

**1-Tert-butyl-3-ethoxybenzene** is a colorless to pale yellow liquid at room temperature.[2] Its core physicochemical properties are summarized in the table below. These properties are crucial for its handling, application in chemical reactions, and for the development of new synthetic methodologies.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>18</sub> O	[3][4][5]
Molecular Weight	178.27 g/mol	[2][4]
CAS Number	133073-81-1	[3][4][5][6]
Appearance	Colorless to pale yellow liquid	[2][6]
Boiling Point	230-235 °C	[2]
235.6±19.0 °C (Predicted)	[6]	
Density	0.92-0.94 g/cm <sup>3</sup> (at 20 °C)	[2]
0.906±0.06 g/cm <sup>3</sup> (Predicted)	[6]	
Refractive Index	1.492-1.496 (at 20 °C)	[2]
Solubility	Soluble in organic solvents; Insoluble in water	[2][3]
Flash Point	>100 °C	[2]
Storage Conditions	Store in a cool place (<30°C) under an inert atmosphere; Recommended storage at 2-8°C	[2][6]

## Synthesis and Experimental Protocols

The synthesis of **1-Tert-butyl-3-ethoxybenzene** can be achieved through several routes. A common and efficient method is the Williamson ether synthesis, which involves the reaction of a phenoxide with an ethylating agent. An alternative approach involves a multi-step synthesis starting from tert-butylbenzene.[1]

### Experimental Protocol: Williamson Ether Synthesis

This protocol describes the synthesis of **1-Tert-butyl-3-ethoxybenzene** from 3-tert-butylphenol and ethyl bromide.

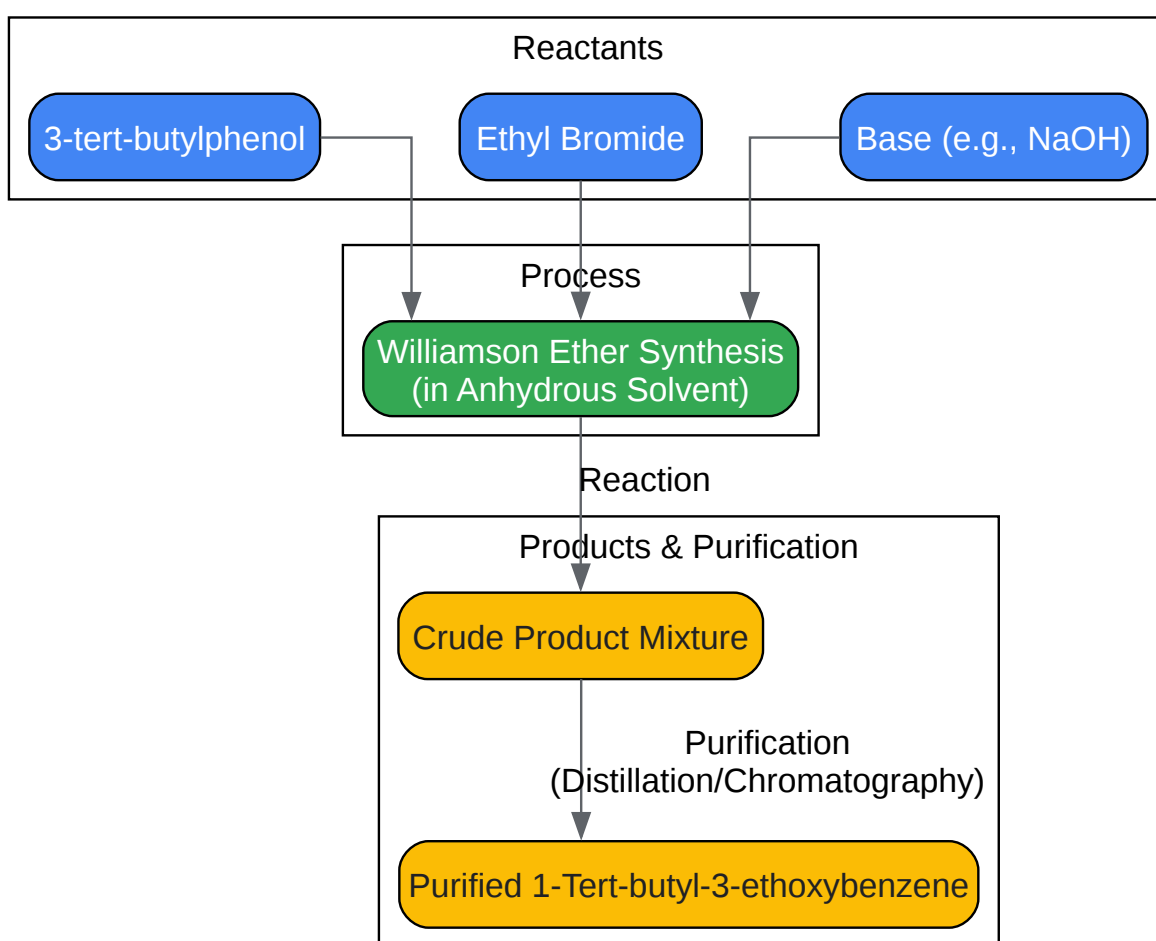
#### Materials:

- 3-tert-butylphenol
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Ethyl bromide ( $\text{CH}_3\text{CH}_2\text{Br}$ )
- Anhydrous solvent (e.g., Dimethylformamide - DMF, or Acetone)
- Diethyl ether
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

#### Procedure:

- Formation of the Phenoxide: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-tert-butylphenol in the anhydrous solvent.
- Add powdered sodium hydroxide (or potassium hydroxide) to the solution. The mixture is stirred at room temperature for a period to allow for the formation of the sodium 3-tert-butylphenoxide.
- Alkylation: Slowly add ethyl bromide to the reaction mixture.
- Heat the mixture to reflux and maintain the temperature for several hours, monitoring the reaction's progress using Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.

- Wash the combined organic layers sequentially with water, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **1-Tert-butyl-3-ethoxybenzene** by vacuum distillation or column chromatography to yield the final product.



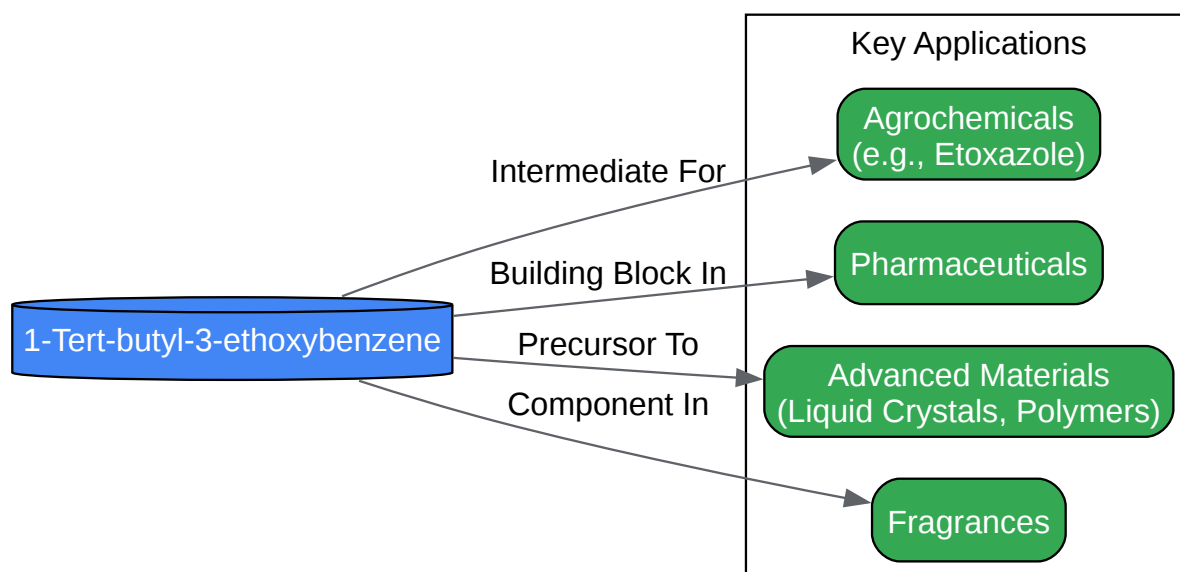
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Caption: Workflow for the synthesis of **1-Tert-butyl-3-ethoxybenzene**.

## Applications and Significance

**1-Tert-butyl-3-ethoxybenzene** is a versatile chemical intermediate with significant applications in the synthesis of more complex molecules. Its sterically hindered structure makes it a valuable building block in various chemical industries.[2]

- **Agrochemicals:** It serves as a key intermediate for the production of etoxazole, an agricultural miticide.[1]
- **Pharmaceuticals and Medicinal Chemistry:** The unique substitution pattern of the tert-butyl and ethoxy groups allows for selective functionalization, making it a useful precursor in the development of new pharmaceutical compounds.[2]
- **Palladium-Catalyzed Coupling Reactions:** It is an excellent substrate for various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira reactions, which are fundamental in modern organic synthesis for creating carbon-carbon and carbon-heteroatom bonds.
- **Other Industrial Uses:** It is also utilized in the manufacturing of fragrances, liquid crystals, polymer additives, and UV stabilizers.[2]



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Caption: Key industrial applications of **1-Tert-butyl-3-ethoxybenzene**.

## Safety and Handling

While comprehensive safety data is not widely published, standard precautions for handling organic ethers should be observed. It is noted to be irritating to the skin and eyes, and direct contact should be avoided.[3] Good ventilation, along with personal protective equipment such as safety glasses and gloves, is recommended during handling.[3] The compound can form flammable vapors and should be kept away from open flames and high temperatures.[3]

## Conclusion

**1-Tert-butyl-3-ethoxybenzene** is a chemical compound with well-defined physicochemical properties that make it a valuable intermediate in organic synthesis. Its utility in the production of agrochemicals, pharmaceuticals, and advanced materials highlights its importance in both academic research and industrial applications. This guide provides essential data and procedural insights to aid scientists and professionals in leveraging this compound for their research and development endeavors.

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- To cite this document: BenchChem. [Physicochemical properties of 1-Tert-butyl-3-ethoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b168867#physicochemical-properties-of-1-tert-butyl-3-ethoxybenzene>]

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